

Essential Safety and Logistical Information for Handling MT1 Lubricating Grease

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Compound of Interest

Compound Name: MT1

Cat. No.: B8134400

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This document provides crucial safety protocols and logistical procedures for the handling and disposal of **MT1**, a lubricating grease manufactured by LUBE CORPORATION. The following guidelines are intended for researchers, scientists, and drug development professionals who may work with this substance in a laboratory setting.

Personal Protective Equipment (PPE)

To ensure personal safety when handling **MT1**, the following personal protective equipment is recommended.^[1]

Protection Type	Recommended Equipment	Specifications and Usage
Eye Protection	Chemical safety goggles	Should be worn whenever there is a risk of the product splashing. ^[1]
Hand Protection	Oil-resistant protective gloves	Recommended for prolonged or repeated skin contact. ^[1]
Skin and Body Protection	Long-sleeved, oil-resistant work clothes	Advised for extended handling periods or when saturation of clothing is possible. ^[1]
Respiratory Protection	Gas mask for organic gas	Generally not required under normal conditions with adequate ventilation. ^[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **MT1** lubricating grease.

Property	Value
Appearance/Physical State	Grease[2]
Color	Tan[2]
Odor	Clean Odor[2]
Flash Point (C.O.C)	>180° C[2]
Solubility	Insoluble in water[2]
Specific Gravity (20°C)	1.03[2]

Handling and Storage Protocols

Handling:

- Handle the product in a well-ventilated area to prevent the accumulation of vapors.[1]
- Avoid actions that could lead to leaks, spills, or scattering of the grease.[1]
- Always wash hands thoroughly after handling the product.[1]
- It is important to wear gloves when opening the container to prevent hand injuries.[1]

Storage:

- Keep the container tightly closed when not in use to prevent contamination from dust or water.[1]
- Store in a cool, dry location away from direct sunlight, heat sources, and open flames.[1]
- Ensure the product is stored out of the reach of children.[1]

- Empty containers should not be subjected to pressure, welding, heat, drilling, or cutting, as residue may pose an ignition or explosion hazard.[\[1\]](#)

Accidental Release and Disposal Plan

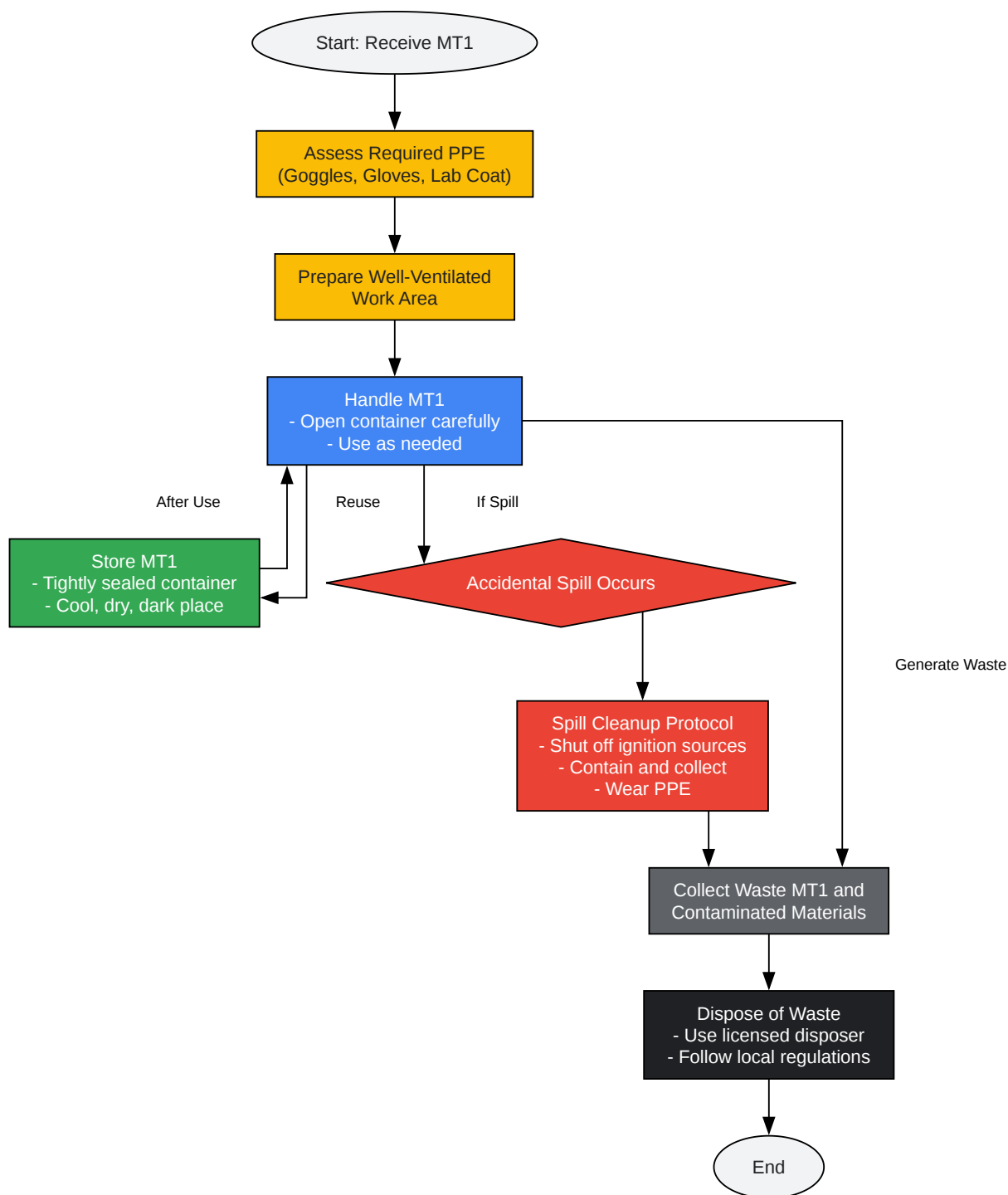
Accidental Release Measures:

- Immediate Action: In case of a spill, immediately shut off all potential sources of ignition.[\[1\]](#)
- Containment: Prevent the spilled material from entering sewers or waterways.[\[1\]](#)
- Cleanup:
 - For large spills, collect the material into a covered chemical waste container for disposal.[\[1\]](#)
 - For small spills, wipe up with a solvent such as kerosene.[\[1\]](#)
- Protective Equipment: All personnel involved in the cleanup process should wear appropriate protective equipment.[\[1\]](#)

Disposal Plan:

- All waste residues of **MT1** should be disposed of in strict accordance with applicable regional, national, and local laws and regulations.[\[1\]](#)
- It is recommended to use a licensed waste disposer for the final disposal of the product.[\[1\]](#)
- Contaminated packaging should be completely emptied before disposal.[\[1\]](#)
- Do not dump the product into the environment.[\[1\]](#)

Workflow for Handling and Disposal of MT1



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Caption: Workflow for the safe handling and disposal of **MT1** lubricating grease.

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References

- 1. allworldmachinery.com [allworldmachinery.com]
- 2. lubecorp.com [lubecorp.com]
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